theoretical conductivity limits of HATP-derived 2D materials

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Compound of Interest

Compound Name:	*2,3,6,7,10,11-Hexaaminotriphenylene*
Cat. No.:	*B11820208*

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Executive Summary

The emergence of conductive Metal-Organic Frameworks (c-MOFs), specifically those derived from **2,3,6,7,10,11-hexaaminotriphenylene** (HATP), represents a paradigm shift in materials science. Unlike traditional insulating MOFs, HATP-derived 2D architectures (most notably

, where

) exhibit electrical conductivities approaching those of graphite, while retaining high porosity.

For researchers in drug development and biosensing, these materials offer a dual advantage: high surface area for biomolecule immobilization and intrinsic conductivity for label-free electrochemical signal transduction. This guide analyzes the theoretical conductivity limits of these frameworks, delineates the charge transport mechanisms, and provides validated protocols for their synthesis and application in bio-interfaces.

The Architecture of HATP-Derived Frameworks

The core structural unit is the HATP ligand (

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), a

symmetric linker. Upon coordination with divalent metal ions (

) and subsequent oxidation, the ligand transforms into a radical semiquinoid form (HITP), forming a 2D honeycomb lattice (graphene analogue).

Structural Chemo-Mechanics

- Ligand Redox Non-Innocence: The HATP ligand is "non-innocent," meaning it participates in the electronic structure of the frontier orbitals. The high conductivity arises from the hybridization of the metal

  -orbitals with the ligand's

  -orbitals (

  conjugation).

- Lattice Topology: The metal nodes form square-planar

  motifs, linked by the triphenylene cores. These 2D sheets stack via

  interactions (typically slipped-parallel) to form 1D hexagonal pores (approx. 2 nm diameter).

Theoretical Conductivity Limits

Understanding the theoretical limits requires distinguishing between intrinsic (band-structure limited) and extrinsic (defect limited) conductivity.

Band Theory & Charge Transport

In

, Density Functional Theory (DFT) calculations reveal a metallic band structure. The Fermi level crosses dispersed bands derived from the hybridization of Ni

and ligand

orbitals.

- Theoretical Max Conductivity:

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(In-plane single crystal limit).

- Basis: High carrier mobility (

) predicted by steep band dispersion (low effective mass

) and high carrier concentration (

) from the radical ligand character.

- Experimental Reality: Bulk pellets typically achieve

  , while high-quality films can reach

  .

- The Gap: The discrepancy is driven by grain boundaries (inter-crystallite resistance) and anisotropic transport (in-plane

  cross-plane).

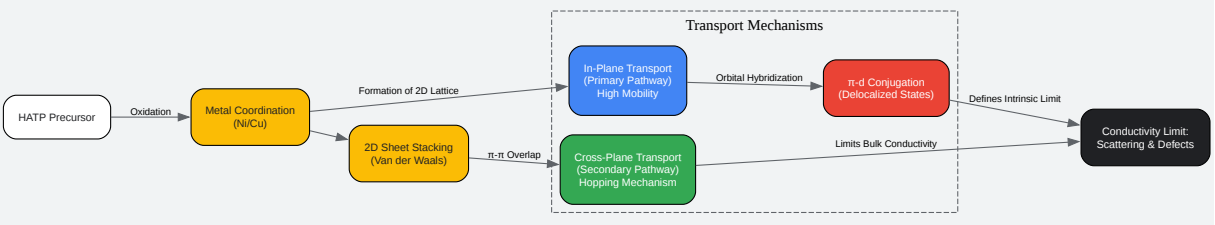
Comparative Conductivity Table

Material System	Metal Node	Electronic State	Experimental (S/cm)	Theoretical Limit Mechanism
	Ni(II)	Metallic	40 - 150	Delocalized bands (In-plane)
	Cu(II)	Semiconductor	0.2 - 2.0	Hopping transport / Peierls distortion
	Co(II)	Semiconductor	~0.05	Weak overlap

Charge Transport Visualization

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The following diagram illustrates the dual-pathway charge transport mechanism that defines the theoretical limits.



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Figure 1: Mechanistic pathways for charge transport in HATP-derived MOFs. The primary high-conductivity pathway is in-plane via

conjugation.

Experimental Protocols

For drug development applications (e.g., biosensors), high-quality thin films are required over bulk powders.

Protocol A: Interfacial Synthesis of Films

Target: Production of transparent, conductive films for electrode modification.

Reagents:

- (Analytical Grade)
- HATP

  (**2,3,6,7,10,11-hexaaminotriphenylene** hexahydrochloride)

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- Concentrated Ammonia (

  , 28%)
- DI Water (18.2 M

)

Workflow:

- Precursor Prep: Dissolve HATP

  6HCl (10 mg) in 20 mL DI water. The solution will be acidic.[1]
- Metal Addition: Dissolve

  (1.5 eq, ~7 mg) in 10 mL DI water.
- Interface Formation:
  - Place the HATP solution in a beaker.
  - Carefully layer the Ni solution on top (or mix if bulk). For films, use a Langmuir-Blodgett trough or simple air-liquid interface method.
  - Critical Step: Inject

    (0.5 mL) into the subphase. The pH shift triggers deprotonation and coordination.
- Oxidation & Growth: Cover loosely. Allow to stand at

  for 2-4 hours. The surface will turn dark blue/black (formation of HITP radical state).
- Harvesting: Lift the film onto a substrate (Glassy Carbon, PET, or Quartz) via horizontal dipping.
- Curing: Wash with water/ethanol and dry at

  under vacuum to remove residual solvent and lock in the stacking.

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Protocol B: Conductivity Measurement (Self-Validation)

- Method: Van der Pauw (4-point probe).
- Validation: Ohmic behavior must be confirmed by linear I-V curves between -1V and +1V. If curves are non-linear (Schottky), the contact resistance is too high or the material is not fully oxidized.

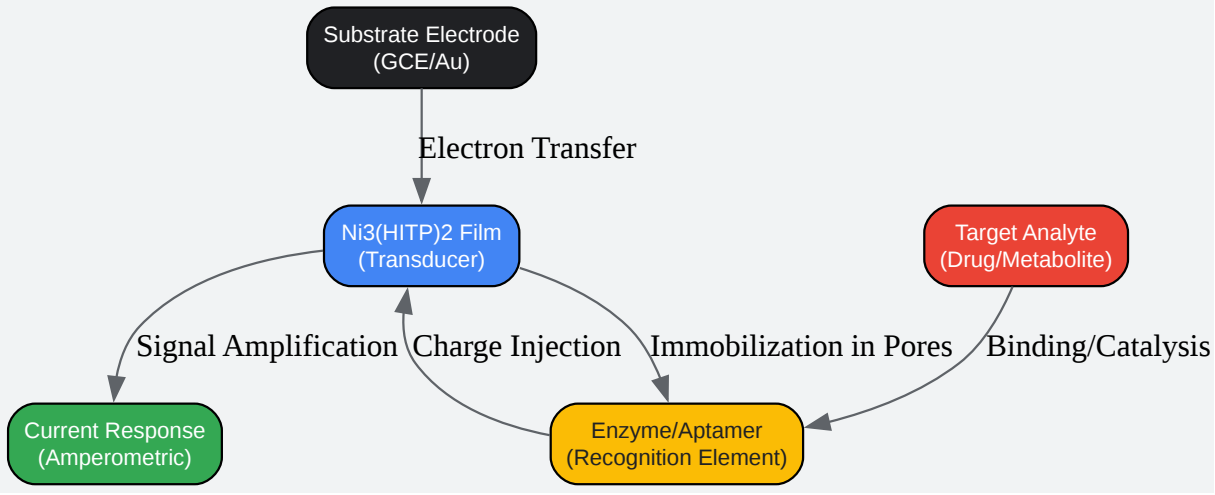
Applications in Drug Development & Biosensing[2] [3]

The high conductivity of

allows it to function as a "molecular wire" in electrochemical sensors.

Electrochemical Biosensing Workflow

Unlike carbon nanotubes, HATP-MOFs have defined pores that can size-exclude interfering species while allowing small analytes (glucose, lactate, drug metabolites) to reach the electrode surface.



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Figure 2: Signal transduction pathway in HATP-MOF biosensors. The MOF acts as a direct electron mediator.

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Specific Use Case: Drug Metabolite Detection

- Target: Acetaminophen or Doxorubicin monitoring.
- Mechanism: The aromatic ligands in the MOF interact via

  stacking with aromatic drug molecules, enriching the concentration at the electrode surface.
- Advantage:

  shows electrocatalytic activity toward NADH oxidation, enabling dehydrogenase-based enzymatic sensors without external mediators.

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